

Neopuerarin A: A Technical Overview of its Chemical Structure, Properties, and Biological Significance

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Compound of Interest

Compound Name: Neopuerarin A

Cat. No.: B12424795

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Introduction

Neopuerarin A is a flavonoid, specifically a C-glucofuranosyl isoflavone, first identified in the root of *Pueraria lobata* (Wild.) Ohwi. As a member of the isoflavone family, it shares a structural backbone with compounds known for a wide range of biological activities. This technical guide provides a comprehensive overview of the chemical structure of **Neopuerarin A**, its physicochemical properties, and its putative biological activities, with a focus on relevant signaling pathways and experimental methodologies. Due to the limited availability of specific data for **Neopuerarin A**, information from its close and well-studied structural analog, Puerarin, is included to provide a more complete picture of its potential biological functions and analytical protocols.

Chemical Structure and Properties

Neopuerarin A is chemically defined as 8-C- α -glucofuranosyl-7,4'-dihydroxyisoflavone.^[1] Its core structure consists of an isoflavone skeleton substituted with hydroxyl groups and a C-linked glucofuranosyl moiety.

Table 1: Chemical Identifiers and Properties of **Neopuerarin A**

Property	Value	Source
IUPAC Name	8-[(2R,3R,4R,5R)-5-[(1R)-1,2-dihydroxyethyl]-3,4-dihydroxyoxolan-2-yl]-7-hydroxy-3-(4-hydroxyphenyl)chromen-4-one	[2]
CAS Number	1150314-34-3	[3]
Molecular Formula	C ₂₁ H ₂₀ O ₉	[3]
Molecular Weight	416.38 g/mol	[3]
Canonical SMILES	<chem>C1=CC(=CC=C1C2=COC3=C(C2=O)C=CC(=C3C4C(C(C(O4)C(CO)O)O)O)O</chem>	[2]
Isomeric SMILES	<chem>C1=CC(=CC=C1C2=COC3=C(C2=O)C=CC(=C3[C@@H]4--INVALID-LINK----INVALID-LINK--O)O">C@@HO)O)O</chem>	[2]
InChI	InChI=1S/C21H20O9/c22-7-14(25)20-17(27)18(28)21(30-20)15-13(24)6-5-11-16(26)12(8-29-19(11)15)9-1-3-10(23)4-2-9/h1-6,8,14,17-18,20-25,27-28H,7H2/t14-,17-,18-,20-,21-/m1/s1	[2]
InChIKey	ANUVQPJCPQLESC-OMFXLVFUSA-N	[2]
Purity	>98% (by HPLC)	[3]

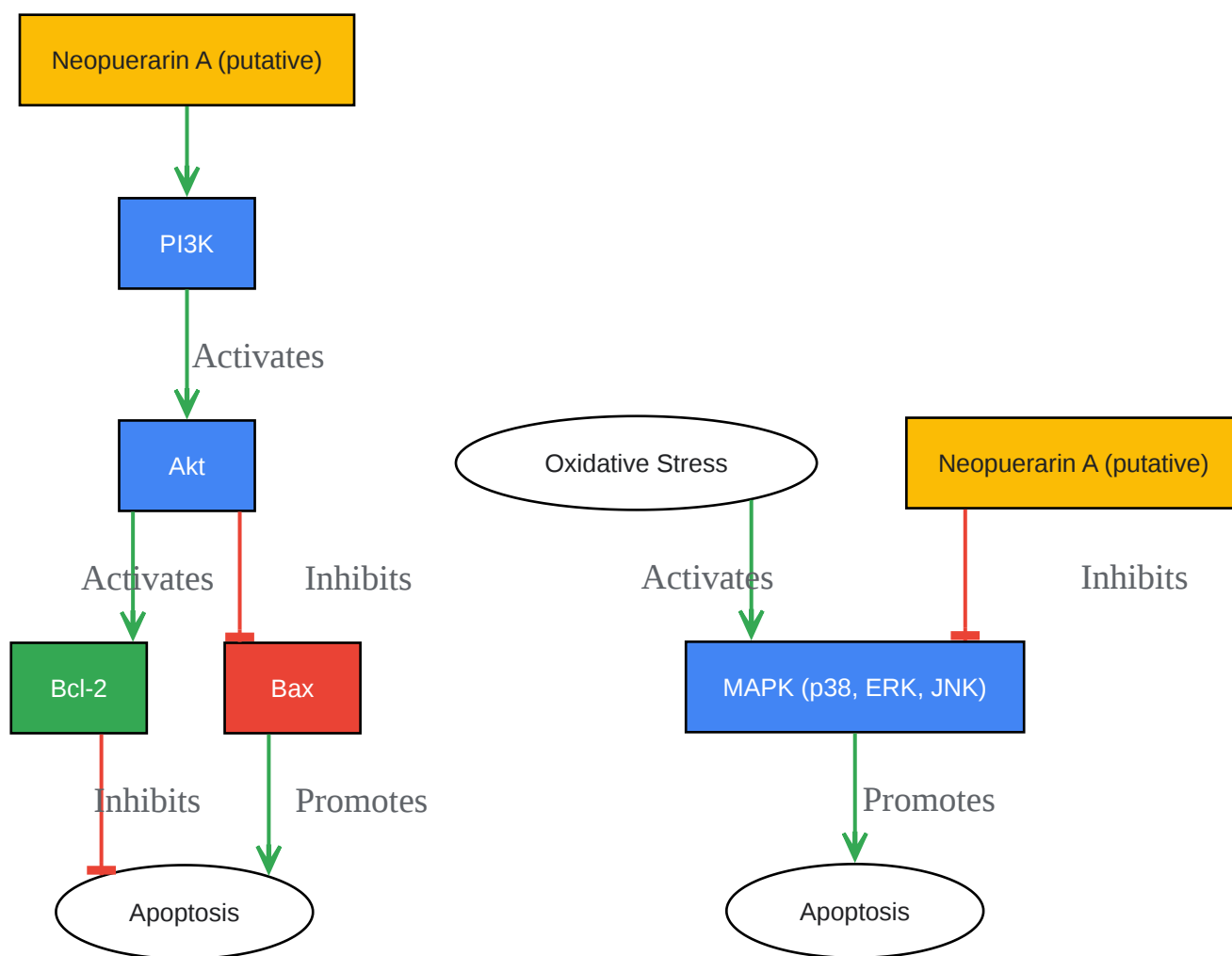
Putative Biological Activity and Signaling Pathways

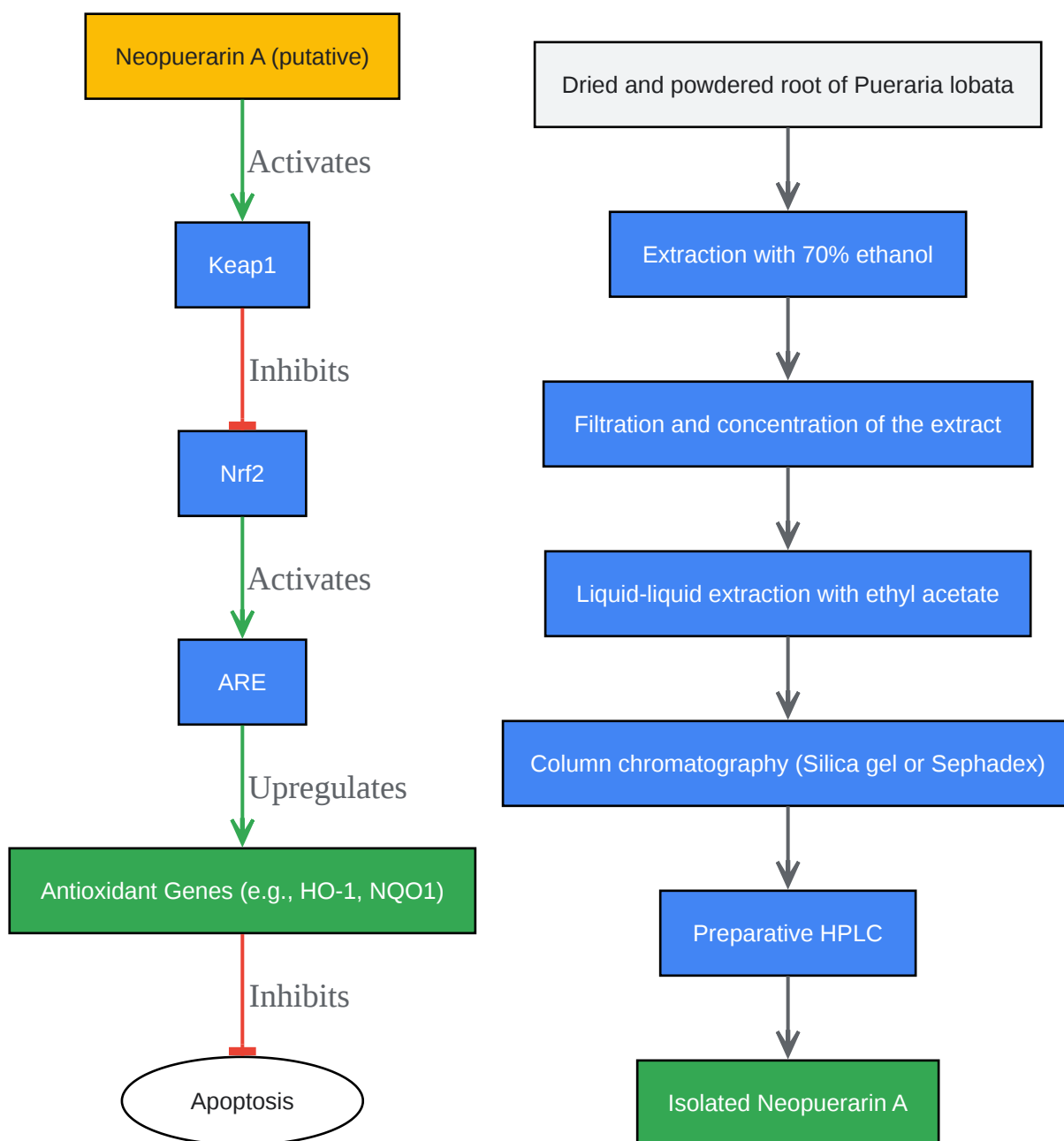
While specific studies on the biological activity of **Neopuerarin A** are limited, the activities of its structural analog, Puerarin, have been extensively investigated. Puerarin is known to possess

antioxidant, anti-inflammatory, neuroprotective, and cardioprotective properties.[4] These effects are mediated through its interaction with various cellular signaling pathways. It is plausible that **Neopuerarin A** exhibits a similar spectrum of biological activities.

PI3K/Akt Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is a critical regulator of cell survival, proliferation, and apoptosis. Puerarin has been shown to activate this pathway, leading to protective effects in various cell types. For instance, it can inhibit apoptosis in cardiomyocytes and neuronal cells by promoting the phosphorylation of Akt.[5] This activation can lead to the downstream regulation of apoptosis-related proteins such as Bcl-2 and Bax.[5]





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